

An In-depth Technical Guide to Mono-2-ethyl-5-hydroxyhexyl Phthalate (MEHHP)

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Compound of Interest

Compound Name: Mono-2-ethyl-5-hydroxyhexyl
phthalate

Cat. No.: B134459

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Abstract

Mono-2-ethyl-5-hydroxyhexyl phthalate (MEHHP) is a prominent secondary oxidative metabolite of the widely used plasticizer di(2-ethylhexyl) phthalate (DEHP). As a significant biomarker for DEHP exposure, understanding the chemical properties, metabolic pathways, and cellular interactions of MEHHP is crucial for toxicological and pharmaceutical research. This guide provides a comprehensive overview of the chemical structure and properties of MEHHP, detailed experimental protocols for its detection and quantification, and an exploration of its known interactions with cellular signaling pathways. All quantitative data is presented in structured tables, and key processes are visualized using diagrams to facilitate a deeper understanding of this important xenobiotic metabolite.

Chemical Structure and Properties

Mono-2-ethyl-5-hydroxyhexyl phthalate is a phthalic acid monoester. It is formed in the body through the metabolic oxidation of mono-2-ethylhexyl phthalate (MEHP), the primary hydrolysis product of DEHP. The presence of a hydroxyl group in its structure increases its water solubility compared to its precursors, facilitating its excretion in urine.

Chemical Identifiers and Molecular Structure

Property	Value
CAS Number	40321-99-1
Molecular Formula	C16H22O5
Molecular Weight	294.34 g/mol
IUPAC Name	2-(2-ethyl-5-hydroxyhexoxy)carbonylbenzoic acid
Synonyms	MEHHP, 5-OH-MEHP

Chemical Structure:

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